

Application of Pyrazophos as an Analytical Reference Standard

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Compound of Interest

Compound Name: Pyrazophos

Cat. No.: B1679933

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Introduction

Pyrazophos is a systemic organophosphorus fungicide and insecticide used to control a variety of pests on crops.^[1] As with many agrochemicals, monitoring its residue levels in food products and the environment is crucial for ensuring human safety and regulatory compliance. The use of a well-characterized analytical reference standard is paramount for accurate and reliable quantification. This document provides detailed application notes and protocols for the use of **Pyrazophos** as an analytical reference standard in various matrices.

Pyrazophos is compatible with several analytical techniques, including gas chromatography (GC) and liquid chromatography (LC), often coupled with mass spectrometry (MS) for enhanced sensitivity and selectivity.

Chemical Properties

A thorough understanding of the chemical properties of **Pyrazophos** is essential for its proper handling and use as a reference standard.

Property	Value
Chemical Formula	C ₁₄ H ₂₀ N ₃ O ₅ PS
Molar Mass	373.36 g/mol
Appearance	Green to brown solid
Melting Point	51 to 52 °C
Boiling Point	Decomposes at 160 °C
Solubility in Water	4.2 mg/L

Source:[1]

Application Notes: Analysis of Pyrazophos Residues

The following sections detail the application of **Pyrazophos** as a reference standard for the quantitative analysis of its residues in various matrices. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for pesticide residue analysis in food matrices due to its simplicity and efficiency.

Analysis in Fruits and Vegetables using QuEChERS and GC-MS/MS

This protocol is suitable for the determination of **Pyrazophos** residues in fruits and vegetables with varying water content.

Experimental Protocol:

a) Sample Preparation (QuEChERS Method)

- Homogenization: Homogenize a representative sample of the fruit or vegetable.
- Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.

- Add 10 mL of acetonitrile.
- For samples with low water content (e.g., raisins), add an appropriate amount of water to rehydrate the sample before adding acetonitrile.
- Add the appropriate QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).[2]
- Shake vigorously for 1 minute.
- Centrifuge at ≥ 3000 g for 5 minutes.[2]
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the acetonitrile supernatant to a d-SPE tube containing a sorbent mixture. For pigmented samples like spinach, a combination of primary secondary amine (PSA) and graphitized carbon black (GCB) is effective for removing interferences.[3] For other matrices, PSA and C18 may be sufficient.
 - Vortex for 30 seconds.
 - Centrifuge at a high speed for 5 minutes.
- Final Extract: The resulting supernatant is ready for GC-MS/MS analysis.

b) Instrumental Analysis (GC-MS/MS)

- Gas Chromatograph (GC):
 - Column: A non-polar capillary column, such as a 5% phenyl-methylpolysiloxane column (e.g., 30 m x 0.25 mm i.d., 0.25 μ m film thickness), is suitable for the separation of **Pyrazophos**.
 - Inlet: Splitless injection at 250 °C.[2]
 - Oven Temperature Program: 90 °C (hold 1 min), ramp at 4 °C/min to 310 °C (hold 2 min). [2]

- Carrier Gas: Helium at a constant flow.
- Mass Spectrometer (MS/MS):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[2]
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) for enhanced selectivity and sensitivity.

Quantitative Data Summary (Typical Performance)

Parameter	Typical Value
Linearity (R^2)	> 0.99
Limit of Detection (LOD)	0.001 - 0.01 mg/kg
Limit of Quantitation (LOQ)	0.005 - 0.05 mg/kg
Accuracy (Recovery)	70 - 120%
Precision (RSD)	< 20%

Note: These are typical validation parameters for multi-residue pesticide analysis using QuEChERS and GC-MS/MS. Actual values may vary depending on the specific matrix and instrument conditions.

Workflow Diagram:



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Caption: Workflow for **Pyrazophos** analysis in fruits and vegetables.

Analysis in Soil using QuEChERS and GC-MS/MS

This protocol is adapted for the analysis of **Pyrazophos** residues in soil samples.

Experimental Protocol:

a) Sample Preparation

- Sample Pre-treatment: Air-dry the soil sample and sieve to remove large debris.
- Extraction:
 - Weigh 10 g of the prepared soil sample into a 50 mL centrifuge tube.[\[4\]](#)
 - Add 20 mL of acetonitrile and shake for 1 hour.[\[4\]](#)
 - Add 5 g of sodium chloride.[\[4\]](#)
 - Repeat the acetonitrile extraction and combine the supernatants.
 - Centrifuge the combined supernatant at 4000 rpm for 5 minutes.[\[4\]](#)
- Cleanup: The cleanup step may be simplified for soil compared to pigmented plant matrices. A d-SPE cleanup with PSA and C18 is often sufficient.
- Final Extract: The supernatant is concentrated and reconstituted in a suitable solvent for GC-MS/MS analysis.

b) Instrumental Analysis (GC-MS/MS)

The instrumental conditions are similar to those described for fruits and vegetables.

Quantitative Data Summary (Typical Performance)

Parameter	Typical Value
Linearity (R^2)	> 0.99
LOD	1 - 10 $\mu\text{g/kg}$
LOQ	5 - 20 $\mu\text{g/kg}$
Accuracy (Recovery)	70 - 120%
Precision (RSD)	< 20%

Note: These are typical validation parameters for pesticide analysis in soil. Actual values may vary.

Workflow Diagram:



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Caption: Workflow for **Pyrazophos** analysis in soil.

Analysis in Water using Solid-Phase Extraction (SPE) and LC-MS/MS

This protocol is suitable for the determination of **Pyrazophos** in water samples.

Experimental Protocol:

a) Sample Preparation (SPE)

- Filtration: Filter the water sample through a 0.7- μm glass fiber filter.[5]

- SPE Cartridge Conditioning: Condition a solid-phase extraction cartridge (e.g., C18 or a polymeric sorbent) with methanol followed by deionized water.
- Sample Loading: Pass a known volume of the filtered water sample (e.g., 500 mL to 1 L) through the SPE cartridge at a controlled flow rate.
- Elution: Elute the retained **Pyrazophos** from the cartridge with a suitable organic solvent, such as acetonitrile or methanol.
- Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a small volume of the initial mobile phase for LC-MS/MS analysis.

b) Instrumental Analysis (LC-MS/MS)

- Liquid Chromatograph (LC):
 - Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m) is commonly used.
 - Mobile Phase: A gradient of water and acetonitrile or methanol, often with additives like formic acid or ammonium formate to improve ionization.
 - Flow Rate: Typically 0.2 - 0.4 mL/min.
- Mass Spectrometer (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).

Quantitative Data Summary (Typical Performance)

Parameter	Typical Value
Linearity (R^2)	> 0.995
LOD	1 - 10 ng/L
LOQ	5 - 50 ng/L
Accuracy (Recovery)	70 - 120%
Precision (RSD)	< 15%

Note: These are typical validation parameters for pesticide analysis in water by SPE and LC-MS/MS.

Workflow Diagram:



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Caption: Workflow for **Pyrazophos** analysis in water.

Potential Degradation Pathway of Pyrazophos

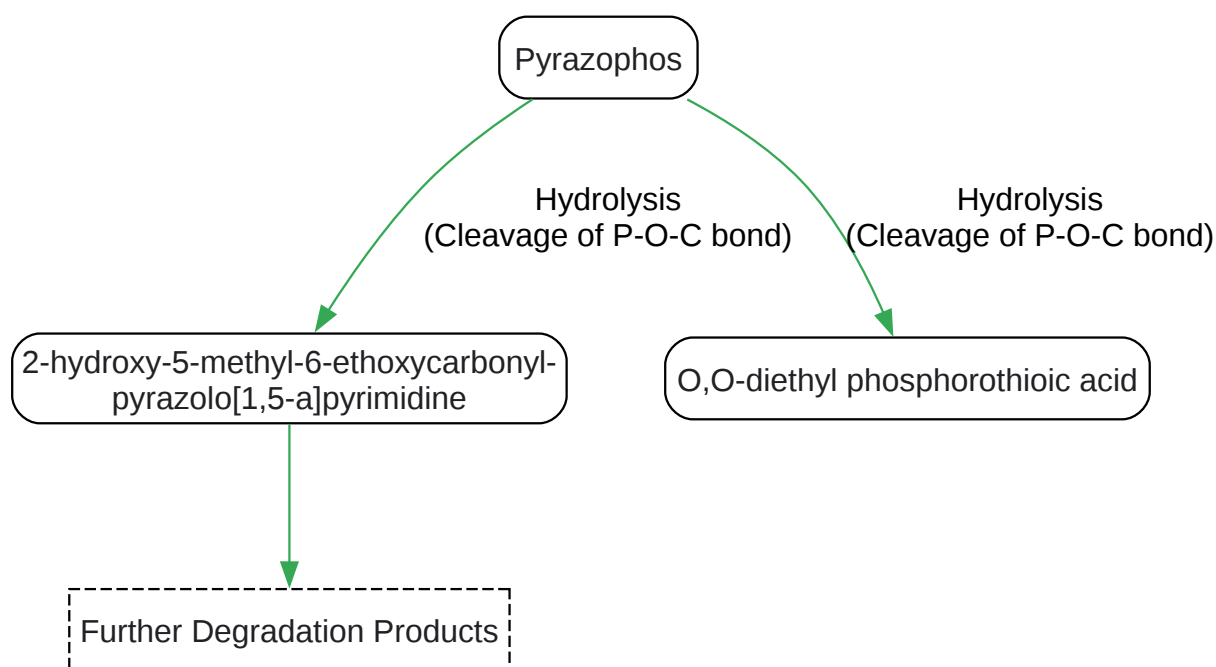
Understanding the potential degradation products of **Pyrazophos** is important for developing comprehensive analytical methods that can monitor both the parent compound and its significant metabolites or degradation products. The primary degradation pathways for organophosphorus pesticides like **Pyrazophos** are hydrolysis and photodegradation.

Proposed Degradation Pathway:

The initial and most likely degradation step is the hydrolysis of the phosphoester bond (P-O-C). This cleavage would result in the formation of 2-hydroxy-5-methyl-6-ethoxycarbonyl-

pyrazolo[1,5-a]pyrimidine and O,O-diethyl phosphorothioic acid. Further degradation of the pyrazolopyrimidine ring structure can occur through various reactions.

Diagram of Proposed Degradation Pathway:



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Caption: Proposed primary degradation pathway of **Pyrazophos**.

Conclusion

The use of **Pyrazophos** as an analytical reference standard is essential for the accurate quantification of its residues in various environmental and food matrices. The protocols outlined in this document, based on widely accepted methodologies such as QuEChERS and SPE coupled with advanced analytical instrumentation, provide a robust framework for researchers and scientists. The provided typical validation data serves as a benchmark for method performance. A clear understanding of the potential degradation pathways of **Pyrazophos** will aid in the development of more comprehensive monitoring programs.

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